

An In-depth Technical Guide to the TD6301AP/AN Integrated Circuit

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Compound of Interest

Compound Name: TD-6301

Cat. No.: B10826828

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For the attention of: Researchers, Scientists, and Electronics Engineers

This technical guide provides a detailed overview of the electrical characteristics of the Toshiba TD6301AP/AN, a static driver integrated circuit designed for LED, fluorescent lamp (FL), and liquid crystal display (LCD) receiving frequency digital displays.^[1] The information presented is derived from the official technical data sheet for the component.

Core Functionality

The TD6301AP/AN serves as a static driver for digital displays, particularly in the context of digital tuning systems.^[1] It latches serial data from a system controller to statically display frequency information. A key feature of this integrated circuit is its output circuit, which includes a driver, eliminating the need for external transistors.^[1] The device is capable of displaying up to 3.5 digits (maximum of 1999).^[1] Data is transferred serially, requiring a three-wire connection.^[1]

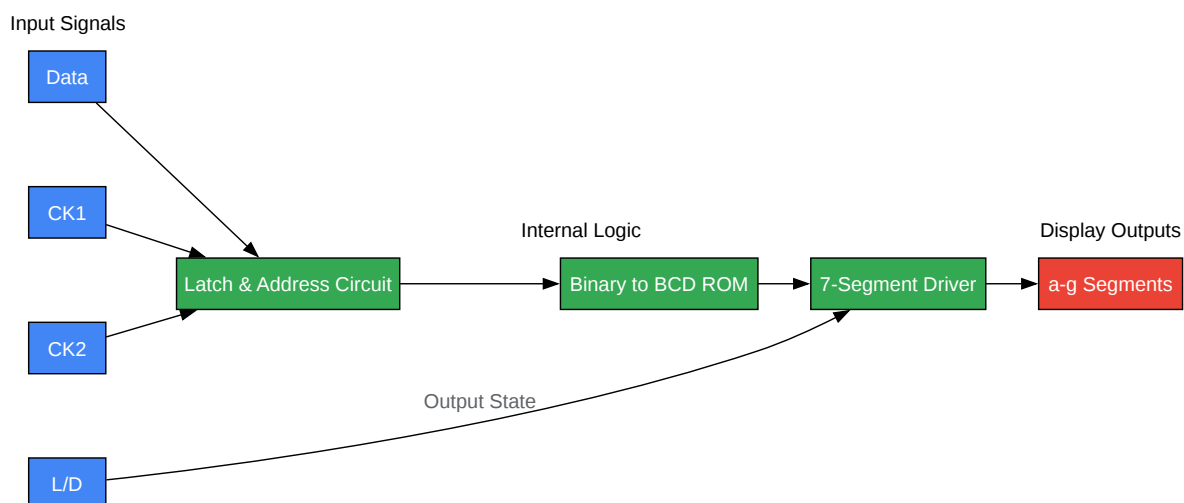
Electrical Characteristics

The operational parameters of the TD6301AP/AN are crucial for its proper implementation in any electronic circuit. The following table summarizes the key electrical characteristics under the specified test condition of $V_{cc} = 5V$ and an ambient temperature (T_a) of $25^{\circ}C$, unless otherwise noted.^[1]

Character istic	Symbol	Test Condition	Min.	Typ.	Max.	Unit
Operating Supply Voltage	V _{CC}	T _a = -30 to 75°C	4.5	5.0	5.5	V
Operating Supply Current	I _{CC}	No load	-	16	-	mA
"H" Level Input Voltage	V _{IH}	Data, CK1, CK2, L/D	4.0	-	-	V
"L" Level Input Voltage	V _{IL}	Data, CK1, CK2, L/D	-	-	1.0	V

Pin Configuration and Logic

The TD6301AP/AN's functionality is managed through a series of input pins that control data transfer and display output. The diagram below illustrates the logical flow of signals for data input and display driving.



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TD6301AP/AN simplified internal logic flow.

Experimental Protocols

The characterization of the TD6301AP/AN's electrical properties involves standard semiconductor testing methodologies. While specific experimental setups are proprietary to the manufacturer, a general protocol for measuring key parameters can be outlined.

1. Operating Supply Current (I_{cc}) Measurement:

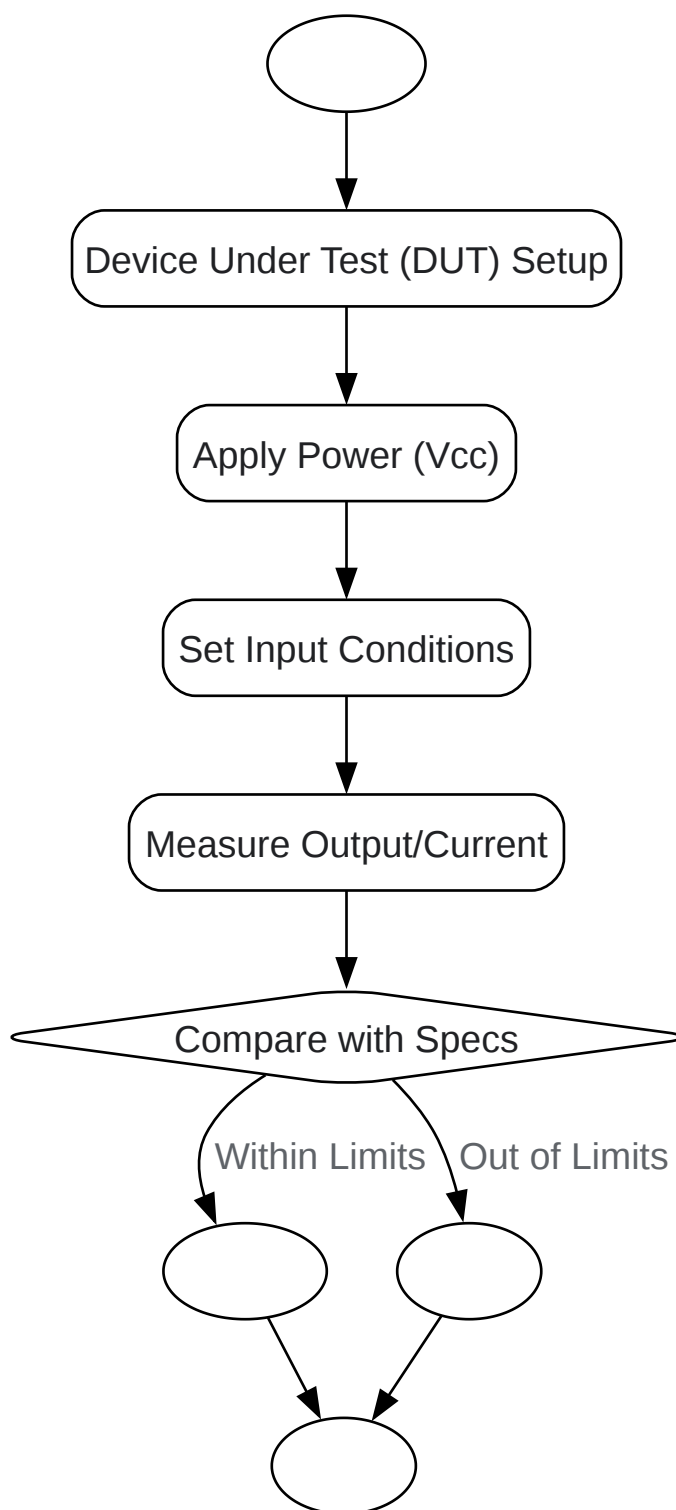
- Objective: To determine the quiescent current consumption of the device.
- Methodology:

- A stable DC power supply is connected to the Vcc and GND pins.
- The supply voltage (Vcc) is set to the typical value of 5.0V.
- All input pins (Data, CK1, CK2, L/D) are held at a static logic level (e.g., GND).
- The output pins are left unconnected (no load).
- A digital multimeter, configured as an ammeter, is placed in series with the Vcc line to measure the current drawn by the IC.
- The measurement is taken at a controlled ambient temperature of 25°C.

2. Input Voltage Threshold (VIH and VIL) Measurement:

- Objective: To determine the voltage levels required for the IC to recognize a high or low logic state.
- Methodology:
 - The device is powered with the nominal Vcc of 5.0V.
 - A variable DC voltage source is connected to one of the input pins (e.g., Data).
 - The output of a corresponding logic gate within the IC is monitored.
 - For VIH, the input voltage is gradually increased from 0V until the internal logic consistently interprets the input as a high state. The voltage at which this transition occurs is recorded.
 - For VIL, the input voltage is gradually decreased from Vcc until the internal logic consistently interprets the input as a low state. This transition voltage is recorded.
 - This procedure is repeated for all relevant input pins.

The following diagram illustrates a generalized workflow for testing the electrical characteristics of an integrated circuit like the TD6301AP/AN.



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References

- 1. hirokun.jp [hirokun.jp]
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